

Butyl octyl phthalate risk assessment and exposure limits

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Compound of Interest

Compound Name: Butyl octyl phthalate

Cat. No.: B165906

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An In-depth Technical Guide on **Butyl Octyl Phthalate**: Risk Assessment and Exposure Limits

Introduction

Butyl octyl phthalate, also known as n-butyl n-octyl phthalate (BnOP), is a phthalate ester used as a plasticizer in the manufacturing of various plastics and coating products to enhance their flexibility and durability.[1][2] Structurally, it is a diester of phthalic acid with butyl and octyl alcohols. Due to its potential for migration from consumer products, understanding its toxicological profile and establishing safe exposure limits is critical for risk assessment. This document provides a comprehensive technical overview of the risk assessment for **butyl octyl phthalate**, detailing its toxicokinetics, hazard profile, dose-response relationships, and established exposure limits for researchers, scientists, and drug development professionals.

Physicochemical Properties

Butyl octyl phthalate is a clear, oily liquid with a mild odor.[2] It is slightly less dense than water and is insoluble in water, causing it to float.[2]

Table 1: Physicochemical Properties of **Butyl Octyl Phthalate**

Property	Value	Reference
CAS Number	84-78-6	[3] [4]
Molecular Formula	C ₂₀ H ₃₀ O ₄	-
Appearance	Clear, oily liquid with a mild odor	[2]
Boiling Point	377.00 to 378.00 °C @ 760.00 mm Hg (est)	[4]
Flash Point	200.1 °C (392.0 °F) TCC (est)	[4]
Water Solubility	0.01151 mg/L @ 25 °C (est)	[4]

| logP (o/w) | 6.790 (est) | [\[4\]](#) |

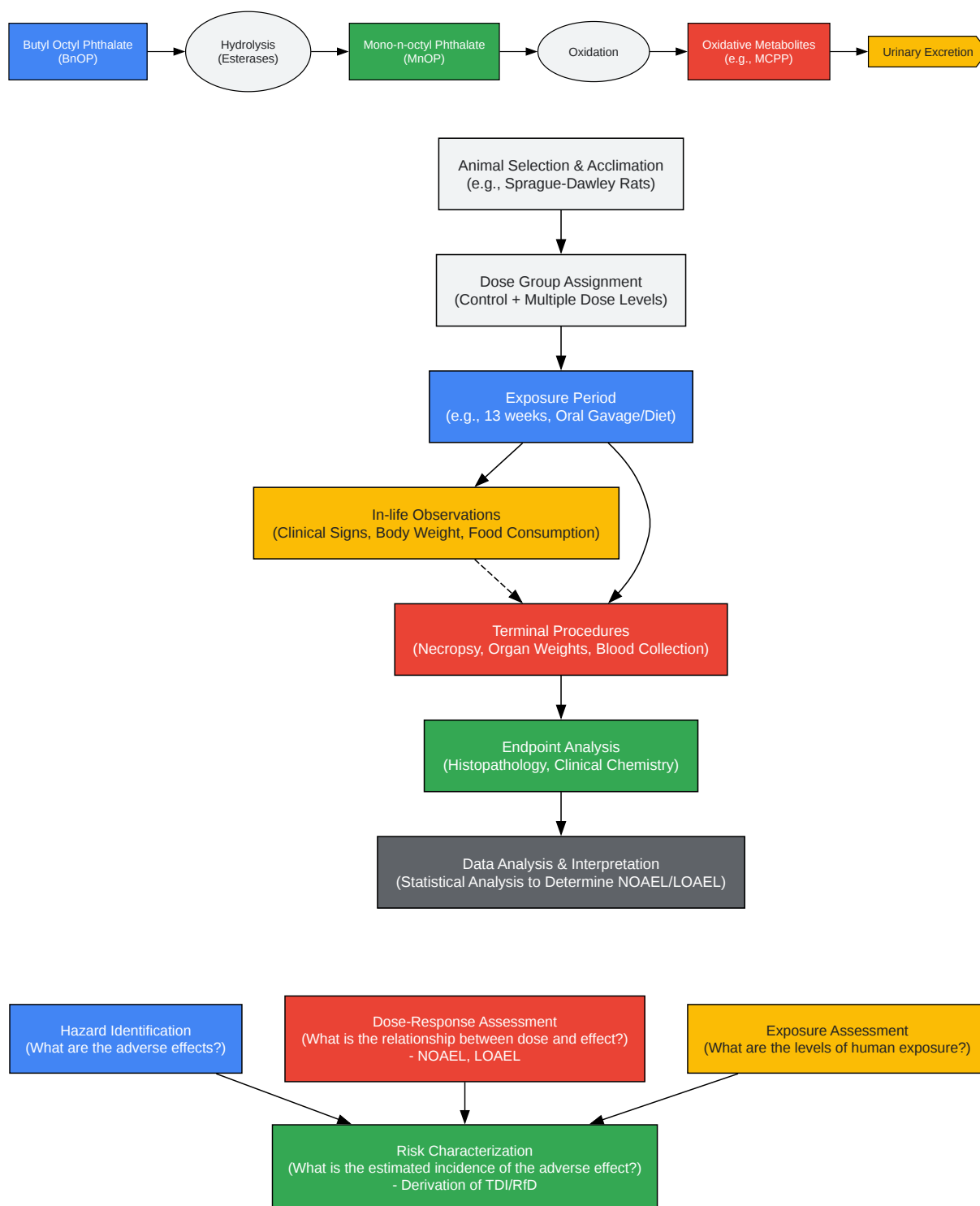
Hazard Identification

Hazard identification involves evaluating the intrinsic toxicity of a substance. For **butyl octyl phthalate**, this includes its toxicokinetics, acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive/developmental effects.

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

While no human data on the absorption, distribution, metabolism, and excretion of di-n-octyl phthalate (DNOP) were found, studies in rats provide insight into its metabolic fate.[\[1\]](#)

- Metabolism: Following oral administration in rats, DNOP is metabolized into several urinary metabolites. The primary pathway involves hydrolysis to its monoester, mono-n-octyl phthalate (MnOP).[\[2\]](#) Further oxidation leads to the formation of metabolites such as mono-(3-carboxypropyl) phthalate (MCP), which is a major urinary metabolite.[\[2\]](#)
- Excretion: The metabolites are primarily excreted in the urine and feces.[\[5\]](#)



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